

Physicochemical properties of Deoxycorticosterone-d8 for analytical use.

Author: BenchChem Technical Support Team. Date: December 2025



Deoxycorticosterone-d8: A Technical Guide for Analytical Applications

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties of **Deoxycorticosterone-d8** (DOC-d8), its application as an internal standard in analytical methodologies, and the relevant biological pathways of its non-labeled counterpart, Deoxycorticosterone (DOC). This document is intended to serve as a comprehensive resource for researchers, scientists, and drug development professionals utilizing DOC-d8 in their work.

Physicochemical Properties

Deoxycorticosterone-d8 is a deuterated form of Deoxycorticosterone, a steroid hormone with mineralocorticoid activity.[1][2] The incorporation of deuterium atoms results in a higher molecular weight compared to the endogenous compound, making it an ideal internal standard for quantification by mass spectrometry.[1] Its physical and chemical characteristics are summarized below.

Table 1: Physicochemical Properties of Deoxycorticosterone-d8



Property	Value	References
Molecular Formula	C21H22D8O3	[3]
Molecular Weight	338.51 g/mol	[3]
Exact Mass	338.2697	[4]
CAS Number	55487-63-3	[3]
Appearance	White to off-white solid	[1]
Purity	>95% (HPLC)	[4]
Storage Temperature	-20°C or 2-8°C (long-term)	[1][5]
Solubility	Soluble in acetonitrile, methanol, and DMSO. Insoluble in water.	[6]

Analytical Use and Experimental Protocols

Deoxycorticosterone-d8 is primarily used as an internal standard for the accurate quantification of Deoxycorticosterone in biological matrices such as serum and plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS).[1][7] The co-elution of the deuterated standard with the native analyte allows for correction of variations in sample preparation and instrument response.

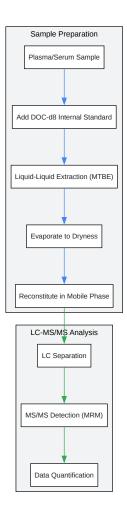
Sample Preparation: Liquid-Liquid Extraction

A common method for extracting steroids from serum or plasma is liquid-liquid extraction (LLE). The following is a representative protocol.

- Sample Aliquoting: Pipette 300 μL of serum or plasma (calibrator, quality control, or unknown sample) into a clean glass tube.[8]
- Internal Standard Spiking: Add 50 μL of a working solution of Deoxycorticosterone-d8 in methanol to each tube.[8]



- Extraction: Add 1.5 mL of methyl tert-butyl ether (MTBE), vortex, and rock the tubes for 15 minutes.
- Centrifugation: Centrifuge the tubes at 2000 x g for 10 minutes to separate the organic and aqueous layers.[9]
- Evaporation: Transfer the upper organic layer to a new tube and evaporate to dryness under a stream of nitrogen at approximately 45°C.[9]
- Reconstitution: Reconstitute the dried extract in 100 μL of a methanol/water mixture (e.g., 50:50, v/v) and vortex briefly before analysis.[8][9]



Click to download full resolution via product page

Caption: Workflow for the analysis of Deoxycorticosterone using DOC-d8.



LC-MS/MS Conditions

The following table outlines typical LC-MS/MS parameters for the analysis of Deoxycorticosterone. The parameters for **Deoxycorticosterone-d8** would be identical for the chromatographic separation, with a mass shift in the MS/MS detection.

Table 2: Representative LC-MS/MS Parameters for Deoxycorticosterone Analysis

Parameter	Typical Value	
LC System	High-Performance Liquid Chromatography (HPLC) or Ultra-High Performance Liquid Chromatography (UHPLC) system	
Column	C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 2.6 μ m)	
Mobile Phase A	Water with 0.1% formic acid	
Mobile Phase B	Methanol with 0.1% formic acid	
Flow Rate	0.3 - 0.4 mL/min	
Injection Volume	5 - 20 μL	
Ionization Mode	Positive Electrospray Ionization (ESI+) or Atmospheric Pressure Chemical Ionization (APCI)	
MS System	Triple quadrupole mass spectrometer	
Acquisition Mode	Multiple Reaction Monitoring (MRM)	
MRM Transition (DOC)	m/z 331.2 → 109.1 (Quantifier), m/z 331.2 → 97.1 (Qualifier)	
MRM Transition (DOC-d8)	m/z 339.3 → 112.1 (Predicted Quantifier)	

Note: The MRM transition for DOC-d8 is predicted based on the mass shift from deuterium labeling and may require empirical optimization.

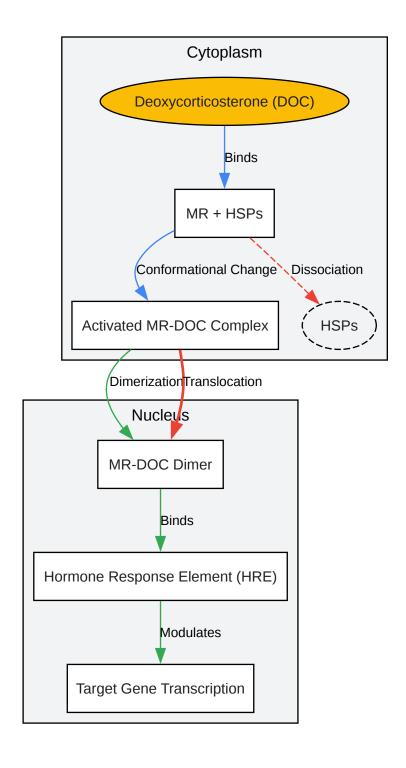


Biological Context: Mineralocorticoid Receptor Signaling

Deoxycorticosterone is a steroid hormone that acts as a potent agonist of the mineralocorticoid receptor (MR).[1][2] The signaling pathway initiated by the binding of a mineralocorticoid like Deoxycorticosterone to its receptor is crucial for regulating electrolyte and water balance.

Upon entering a target cell, Deoxycorticosterone binds to the mineralocorticoid receptor in the cytoplasm, which is complexed with heat shock proteins (HSPs).[5][10] This binding induces a conformational change in the receptor, leading to the dissociation of the HSPs.[10] The activated receptor-ligand complex then translocates to the nucleus, where it dimerizes and binds to specific DNA sequences known as hormone response elements (HREs) in the promoter regions of target genes.[4][5] This interaction modulates the transcription of genes involved in ion and water transport, such as the epithelial sodium channel (ENaC).[4]





Click to download full resolution via product page

Caption: Mineralocorticoid receptor (MR) signaling pathway.

Conclusion



Deoxycorticosterone-d8 is an essential tool for the accurate and precise quantification of endogenous Deoxycorticosterone in biological samples. Its well-defined physicochemical properties and predictable behavior in analytical systems make it a reliable internal standard for LC-MS/MS applications. A thorough understanding of its properties, coupled with optimized analytical protocols and an appreciation of the biological context of mineralocorticoid signaling, enables researchers to generate high-quality, reproducible data in their studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 11-Deoxycorticosterone Wikipedia [en.wikipedia.org]
- 3. synnovis.co.uk [synnovis.co.uk]
- 4. Mineralocorticoid receptor Wikipedia [en.wikipedia.org]
- 5. Aldosterone and Mineralocorticoid Receptor System in Cardiovascular Physiology and Pathophysiology PMC [pmc.ncbi.nlm.nih.gov]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. 11-Deoxycorticosterone Quantitative by HPLC-MS/MS, Serum or Plasma | ARUP Laboratories Test Directory [ltd.aruplab.com]
- 8. Method Development and Clinical Utility for Simultaneous Measurement of 21-Deoxycortisol, 17-Hydroxyprogesterone, Cortisol, and Cortisone Levels in Human Plasma Using UHPLC-MS/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 9. LC-MS based simultaneous profiling of adrenal hormones of steroids, catecholamines, and metanephrines PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Physicochemical properties of Deoxycorticosterone-d8 for analytical use.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b588441#physicochemical-properties-of-deoxycorticosterone-d8-for-analytical-use]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com